

Personal protective equipment for handling Sniper(tacc3)-11

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Compound of Interest

Compound Name: *Sniper(tacc3)-11*

Cat. No.: *B10832061*

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Essential Safety and Handling Guide for Sniper(tacc3)-11

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Sniper(tacc3)-11**, a potent FGFR3-TACC3 degrader. The following procedures are based on best practices for handling potent research compounds and should be implemented to ensure personal safety and maintain compound integrity.

Personal Protective Equipment (PPE)

A comprehensive assessment of potential hazards should be conducted for the specific experimental conditions. However, the following table outlines the minimum recommended PPE for handling **Sniper(tacc3)-11** in a laboratory setting.^[1]

PPE Category	Minimum Requirements
Eye and Face	Safety glasses with side shields are the minimum requirement.[1] For tasks with a splash hazard, such as preparing solutions or handling larger volumes, a face shield worn over safety goggles is recommended.[1]
Hand	Disposable nitrile gloves are the minimum requirement for incidental contact.[1] For prolonged handling or when there is a risk of direct contact, double-gloving or using gloves with higher chemical resistance is advised.[1]
Body	A standard laboratory coat should be worn to protect clothing and skin from potential splashes.[2] For procedures with a higher risk of contamination, a disposable gown may be appropriate.
Respiratory	For handling the powdered form of the compound where aerosolization is possible, a suitable respirator (e.g., an N95 or higher) should be used in a well-ventilated area or a chemical fume hood.[2] For handling solutions, standard laboratory ventilation is typically sufficient.
Footwear	Closed-toe shoes must be worn at all times in the laboratory.[1][3]

Operational and Disposal Plans

Handling Procedures:

- Preparation: Before handling, allow the product vial to equilibrate to room temperature for at least one hour.[4]

- Weighing: When weighing the solid compound, perform this task in a chemical fume hood or a ventilated balance enclosure to minimize inhalation exposure.
- Solution Preparation: Prepare solutions on the same day of use whenever possible.^[4] If stock solutions are necessary, they should be prepared in a fume hood.
- General Handling: Avoid direct contact with skin, eyes, and clothing.^[5] Do not breathe dust or aerosols.^[5] Ensure adequate ventilation at all times.^[5]

Storage Information:

Form	Storage Temperature	Duration
Powder	-20°C	2 years
In DMSO	-80°C	6 months
In DMSO	-20°C	1 month
In DMSO	4°C	2 weeks

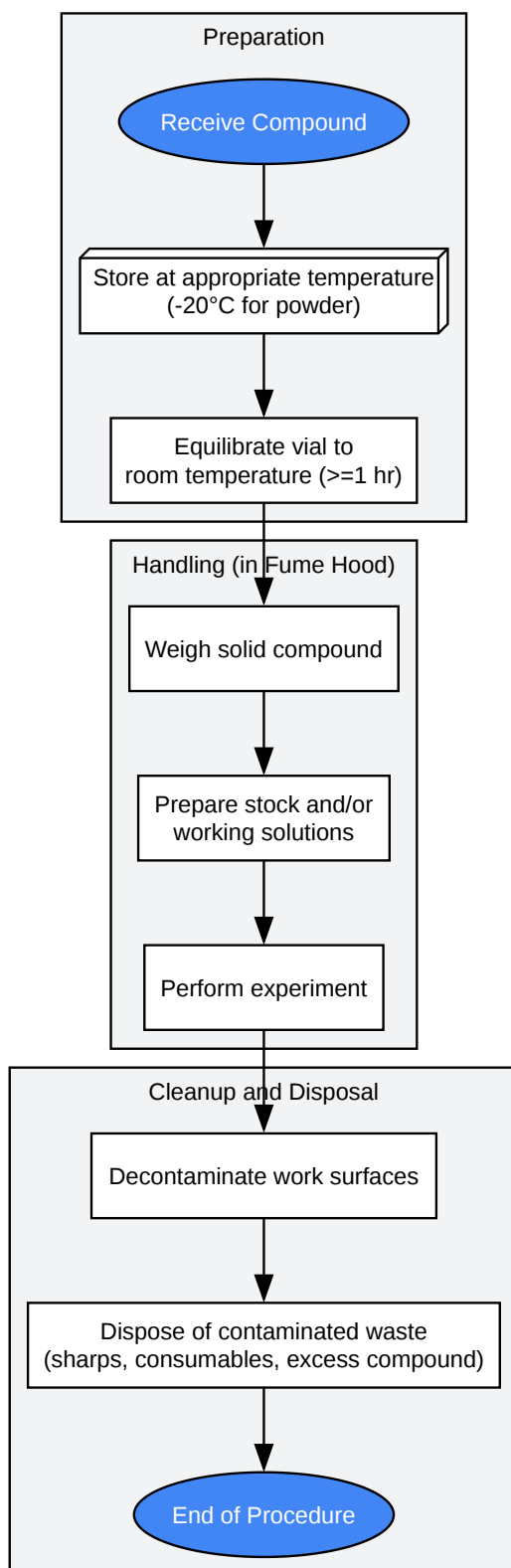
Data compiled from supplier information.^[4]

Disposal Plan:

All waste materials contaminated with **Sniper(tacc3)-11**, including empty vials, pipette tips, gloves, and excess solutions, should be treated as hazardous chemical waste. Dispose of this waste in accordance with local, state, and federal regulations. Do not dispose of it down the drain or in the regular trash.

Experimental Workflow for Safe Handling

The following diagram illustrates the key steps and decision points for safely handling **Sniper(tacc3)-11** from receipt to disposal.



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Caption: Workflow for safe handling of **Sniper(tacc3)-11**.

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